

Solubility of ethyl 2-oxobutanoate in organic solvents

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Compound of Interest

Compound Name: 2-Ethoxy-2-oxoethyl butyrate

CAS No.: 92351-77-4

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An In-depth Technical Guide to the Solubility of Ethyl 2-Oxobutanoate in Organic Solvents

Abstract

This technical guide provides a comprehensive framework for understanding and determining the solubility of ethyl 2-oxobutanoate in organic solvents. In the absence of extensive publicly available quantitative data, this document focuses on the foundational principles governing solubility and equips researchers, scientists, and drug development professionals with the necessary methodologies to generate reliable and accurate solubility profiles. The guide delves into the physicochemical properties of ethyl 2-oxobutanoate, offers a predictive analysis of its solubility based on molecular structure, and presents a detailed, field-proven experimental workflow utilizing the saturation shake-flask method coupled with robust analytical quantification techniques.

Introduction: The Significance of Ethyl 2-Oxobutanoate and Its Solubility

Ethyl 2-oxobutanoate (CAS 15933-07-0) is an α -keto ester, a class of organic compounds that serve as versatile building blocks in organic synthesis.^[1] Its structure, featuring both a ketone and an ester functional group, makes it a valuable precursor for the synthesis of various heterocyclic compounds, amino acids, and other complex molecules relevant to the pharmaceutical and chemical industries.

The solubility of a compound is a critical physical property that dictates its application throughout the entire lifecycle of chemical development. From reaction kinetics and medium selection in synthesis to purification methods like crystallization, and ultimately to formulation and bioavailability in drug development, a thorough understanding of a compound's solubility is indispensable. For researchers working with ethyl 2-oxobutanoate, a precise solubility profile allows for the optimization of process parameters, ensuring efficiency, yield, and purity.

This guide provides both the theoretical grounding and the practical, step-by-step protocols necessary to systematically evaluate the solubility of ethyl 2-oxobutanoate in a range of organic solvents.

Physicochemical Properties and Predicted Solubility Profile

The solubility behavior of a solute in a given solvent is governed by the principle of "like dissolves like." This is a function of intermolecular forces, polarity, and other physicochemical properties. The known properties of ethyl 2-oxobutanoate are summarized below.

Table 1: Physicochemical Properties of Ethyl 2-Oxobutanoate

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₀ O ₃	[2][3]
Molecular Weight	130.14 g/mol	[2][3]
Appearance	Colorless to pale yellow liquid	
Density	1.0 ± 0.1 g/cm ³	[4]
Boiling Point	162.0 ± 0.0 °C at 760 mmHg	[5]
Melting Point	-19.23 °C (Predicted)	[2]
Flash Point	61.2 ± 15.9 °C	[5]
LogP (Octanol-Water)	0.58	[4]
Water Solubility	29323.4 mg/L (Predicted)	[2]

Causality Behind Predicted Solubility

Based on its molecular structure and properties, we can develop a qualitative solubility profile:

- **Polar Protic Solvents** (e.g., Ethanol, Methanol): Ethyl 2-oxobutanoate possesses two oxygen atoms (one ketone, one ester) that can act as hydrogen bond acceptors. Therefore, it is expected to exhibit high solubility or even be miscible with polar protic solvents like alcohols, which can act as hydrogen bond donors. For a related compound, ethyl 2-ethyl acetoacetate, it is noted to be soluble in alcohol.[5]
- **Polar Aprotic Solvents** (e.g., Acetone, Ethyl Acetate, Acetonitrile): These solvents cannot donate hydrogen bonds but are polar. The dipole-dipole interactions between the polar C=O groups of ethyl 2-oxobutanoate and solvents like acetone or ethyl acetate should lead to good solubility. The structural similarity to ethyl acetate itself further supports this prediction.
- **Non-Polar Solvents** (e.g., Toluene, Hexane): The molecule has a non-polar ethyl group and a two-carbon chain (the butanoate backbone). However, the dominant features are the polar ketone and ester groups. While some solubility is expected, it is predicted to be lower in non-polar solvents compared to polar ones. For instance, a similar compound, ethyl 2-methyl-3-oxobutanoate, is reported to be soluble in benzene and xylene but insoluble in water.[6][7]

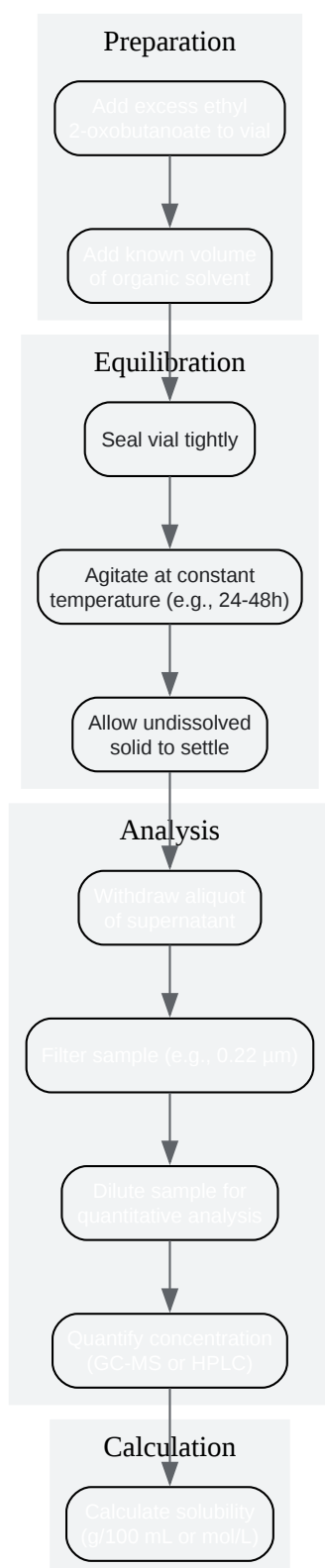
The LogP value of 0.58 indicates a relatively balanced (though slightly hydrophilic) character, suggesting limited but not negligible solubility in non-polar media.

Experimental Determination of Equilibrium Solubility

To move beyond prediction and obtain definitive, quantitative data, an experimental approach is necessary. The saturation shake-flask method is the gold standard for determining equilibrium solubility due to its reliability and straightforwardness.^[8] This method ensures that the solvent is fully saturated with the solute, and any measurement of the supernatant concentration represents the true solubility at that temperature.

Experimental Workflow Diagram

The overall process for determining solubility is outlined below.



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